

Application of 4-Ethyl-Hex-2-ynal in Fragrance Chemistry: A Detailed Analysis

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Compound of Interest

Compound Name: Hex-2-ynal, 4-ethyl-

Cat. No.: B15441358

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Initial Assessment of 4-Ethyl-Hex-2-ynal

The compound 4-ethyl-hex-2-ynal is a recognized chemical entity with the molecular formula $C_8H_{12}O$ and CAS number 71932-97-3. Despite its documented existence, a comprehensive review of scientific literature and fragrance industry databases reveals a significant lack of information regarding its application in fragrance chemistry. There is no readily available data on its olfactory profile, odor threshold, or its use in commercial or experimental fragrance compositions. The presence of an alkyne (carbon-carbon triple bond) functional group is relatively uncommon in mainstream fragrance aldehydes, which more frequently feature alkene (carbon-carbon double bond) moieties.

Given the scarcity of data for 4-ethyl-hex-2-ynal, this document will focus on the closely related and more plausible fragrance ingredient, 4-ethyl-hex-2-enal. The structural similarity, with the key difference being a double bond instead of a triple bond, allows for a more informed discussion on potential applications in fragrance chemistry based on the known properties of analogous unsaturated aldehydes.

Application Notes for 4-Ethyl-Hex-2-enal

Chemical Structure and Properties

- IUPAC Name: (E)-4-ethylhex-2-enal
- Molecular Formula: $C_8H_{14}O$

- Molecular Weight: 126.20 g/mol [1]
- CAS Number: 174741-61-8[1]

Table 1: Physicochemical Properties of (E)-4-ethylhex-2-enal[1]

Property	Value
Molecular Weight	126.20 g/mol
XLogP3	2.4
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	1
Rotatable Bond Count	4
Exact Mass	126.104465066 Da
Monoisotopic Mass	126.104465066 Da
Topological Polar Surface Area	17.1 Å ²
Heavy Atom Count	9

Olfactory Profile and Application in Fragrance Compositions

While specific sensory data for 4-ethyl-hex-2-enal is not widely published, its structure as a branched, unsaturated aldehyde suggests a complex and potent odor profile. Based on analogous compounds such as (E)-2-hexenal (leaf aldehyde), which possesses a powerful green, leafy, and slightly fruity aroma, 4-ethyl-hex-2-enal is anticipated to exhibit the following characteristics:

- Primary Notes: A dominant green and fatty character, with nuances of fruitiness.
- Sub-notes: Potential for waxy, citrus, or herbaceous undertones. The ethyl group at the 4-position is likely to introduce additional complexity, possibly contributing a subtle oily or nutty facet.

- **Strength and Tenacity:** As a medium-chain aldehyde, it is expected to be a top-to-middle note in a fragrance composition, providing initial impact and contributing to the heart of the scent.

Potential Applications:

- **Green and Fresh Accords:** Its presumed green character would make it a valuable component in creating natural-smelling green, leafy, and fresh-cut grass accords.
- **Fruity Compositions:** The fruity undertones could be utilized to enhance and add realism to apple, pear, and other orchard fruit fragrances.
- **Floral Bouquets:** In small dosages, it could provide a natural, dewy green top note to floral fragrances like lily-of-the-valley, hyacinth, and narcissus.
- **Citrus and Herbal Blends:** The potential for citrusy and herbaceous facets would allow for its use in creating vibrant and complex citrus colognes and aromatic herbal compositions.

Experimental Protocols

Proposed Synthesis of (E)-4-ethylhex-2-enal

A plausible synthetic route for (E)-4-ethylhex-2-enal is an aldol condensation reaction between butanal and propanal, followed by dehydration. This is an adaptation of known procedures for the synthesis of similar α,β -unsaturated aldehydes.

Materials and Equipment:

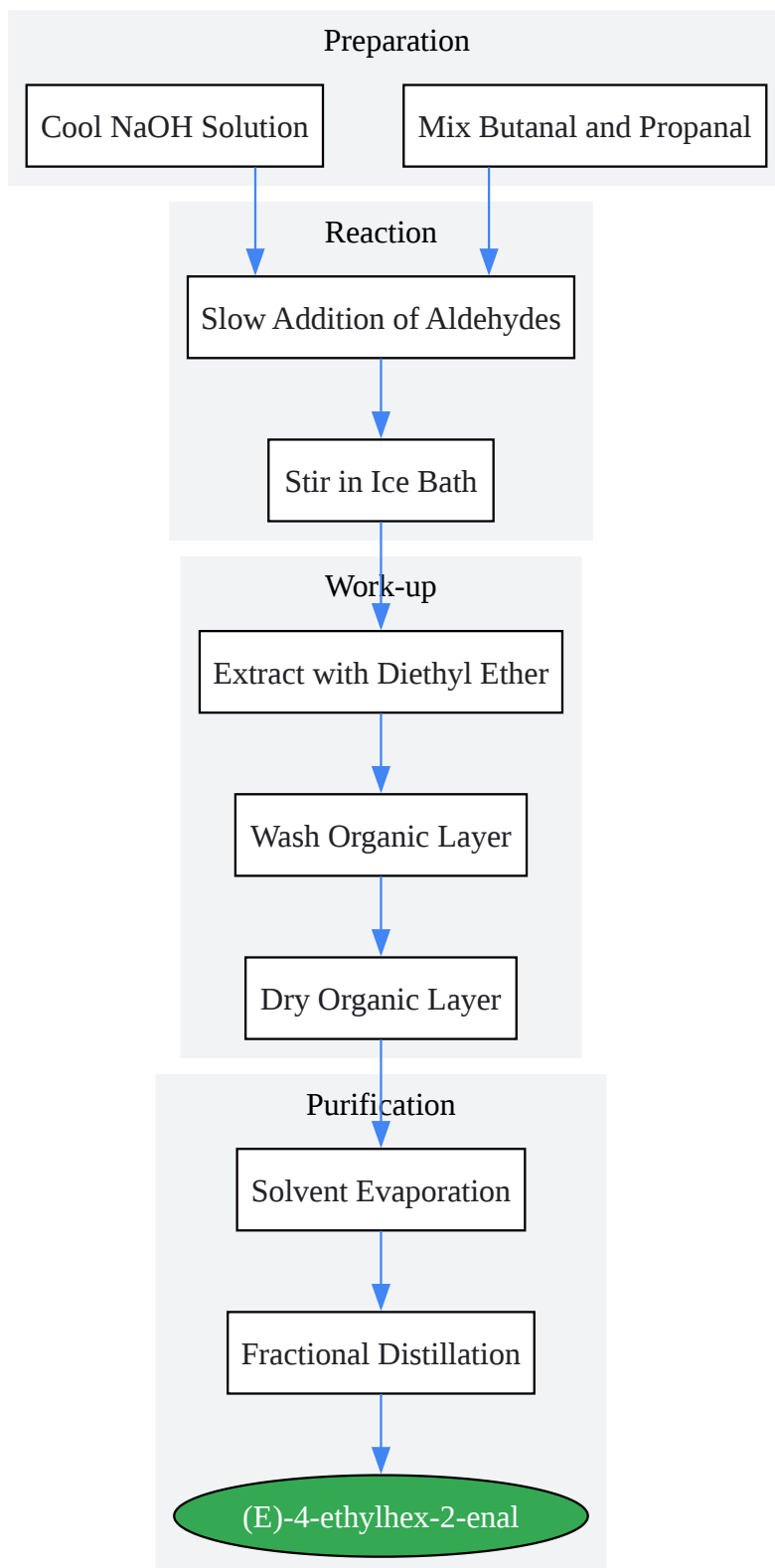
- Butanal
- Propanal
- Sodium hydroxide (NaOH) solution (e.g., 10% aqueous)
- Diethyl ether or other suitable organic solvent
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Round-bottom flask

- Stirring apparatus (magnetic stirrer and stir bar)
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, place a solution of sodium hydroxide in water and cool the flask in an ice bath.
- **Aldehyde Mixture:** Prepare an equimolar mixture of butanal and propanal.
- **Aldol Condensation:** Slowly add the aldehyde mixture to the cooled NaOH solution with vigorous stirring. Maintain the temperature below 10°C throughout the addition.
- **Reaction Time:** After the addition is complete, continue stirring in the ice bath for a specified period (e.g., 2-3 hours) to allow the condensation to proceed.
- **Work-up:**
 - Transfer the reaction mixture to a separatory funnel.
 - Extract the product with diethyl ether.
 - Wash the organic layer sequentially with water and brine.
 - Dry the organic layer over anhydrous magnesium sulfate.
- **Solvent Removal:** Remove the diethyl ether using a rotary evaporator.
- **Purification:** Purify the crude product by fractional distillation under reduced pressure to obtain (E)-4-ethylhex-2-enal.

Diagram 1: Experimental Workflow for the Synthesis of (E)-4-ethylhex-2-enal

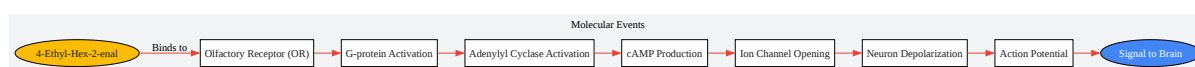
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Caption: A flowchart illustrating the proposed synthetic pathway for (E)-4-ethylhex-2-enal.

Signaling Pathways and Logical Relationships

The perception of fragrance molecules like aldehydes involves their interaction with olfactory receptors (ORs) in the nasal cavity. While the specific ORs that would bind to 4-ethyl-hex-2-enal are unknown, a general signaling pathway for olfaction can be depicted.

Diagram 2: General Olfactory Signaling Pathway



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Caption: A simplified diagram of the olfactory signal transduction cascade.

In conclusion, while the requested compound, 4-ethyl-hex-2-ynal, lacks documented applications in fragrance chemistry, its close analogue, 4-ethyl-hex-2-enal, presents a promising profile for use in a variety of fragrance applications, particularly those requiring fresh, green, and fruity notes. The provided experimental protocol offers a plausible route for its synthesis, enabling further research into its specific olfactory properties and performance in fragrance compositions.

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References

- 1. 4-Ethylhex-2-enal | C₈H₁₄O | CID 90074422 - PubChem [pubchem.ncbi.nlm.nih.gov]

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